

# Technical Guide: Determination of the Molecular Weight of 9-(2-Biphenyl)-10-bromoanthracene

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## Compound of Interest

Compound Name: 9-(2-Biphenyl)-10-bromoanthracene

Cat. No.: B1291625

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed technical overview of the molecular weight of **9-(2-Biphenyl)-10-bromoanthracene**. It includes the molecular formula, a comprehensive calculation of the molecular weight based on the atomic weights of its constituent elements, and a summary of the methodologies used for such determinations.

## Introduction

**9-(2-Biphenyl)-10-bromoanthracene** is an organic compound of interest in various research and development applications. Accurate determination of its molecular weight is fundamental for quantitative analysis, stoichiometric calculations, and material characterization. This guide outlines the precise molecular weight and the underlying calculations based on standard atomic weights.

## Molecular Formula and Structure

The chemical structure of **9-(2-Biphenyl)-10-bromoanthracene** is composed of a bromoanthracene core with a biphenyl substituent. The established molecular formula for this compound is  $C_{26}H_{17}Br$ <sup>[1][2][3]</sup>.

## Molecular Weight Determination

The molecular weight (MW) is the sum of the atomic weights of all atoms in the molecule. The calculation is based on the molecular formula and the standard atomic weights of the constituent elements as provided by the International Union of Pure and Applied Chemistry (IUPAC).

## Atomic Weights of Constituent Elements

The atomic weights of Carbon, Hydrogen, and Bromine are essential for the calculation. These values represent the weighted average of the masses of their naturally occurring isotopes.

Element	Symbol	Quantity	Standard Atomic Weight ( g/mol )	Total Weight ( g/mol )
Carbon	C	26	~12.011	312.286
Hydrogen	H	17	~1.008	17.136
Bromine	Br	1	~79.904[4][5][6][7]	79.904
Total	409.326			

Note: The standard atomic weight for Carbon is within the range [12.0096, 12.0116][8] and for Hydrogen is [1.00784, 1.00811][9]. The values used in the table are the conventionally accepted figures for standard chemical calculations.

## Calculated Molecular Weight

Based on the summation of the atomic weights, the molecular weight of **9-(2-Biphenyl)-10-bromoanthracene** is calculated to be approximately 409.33 g/mol [1][2][3][10].

## Experimental Protocols for Molecular Weight Verification

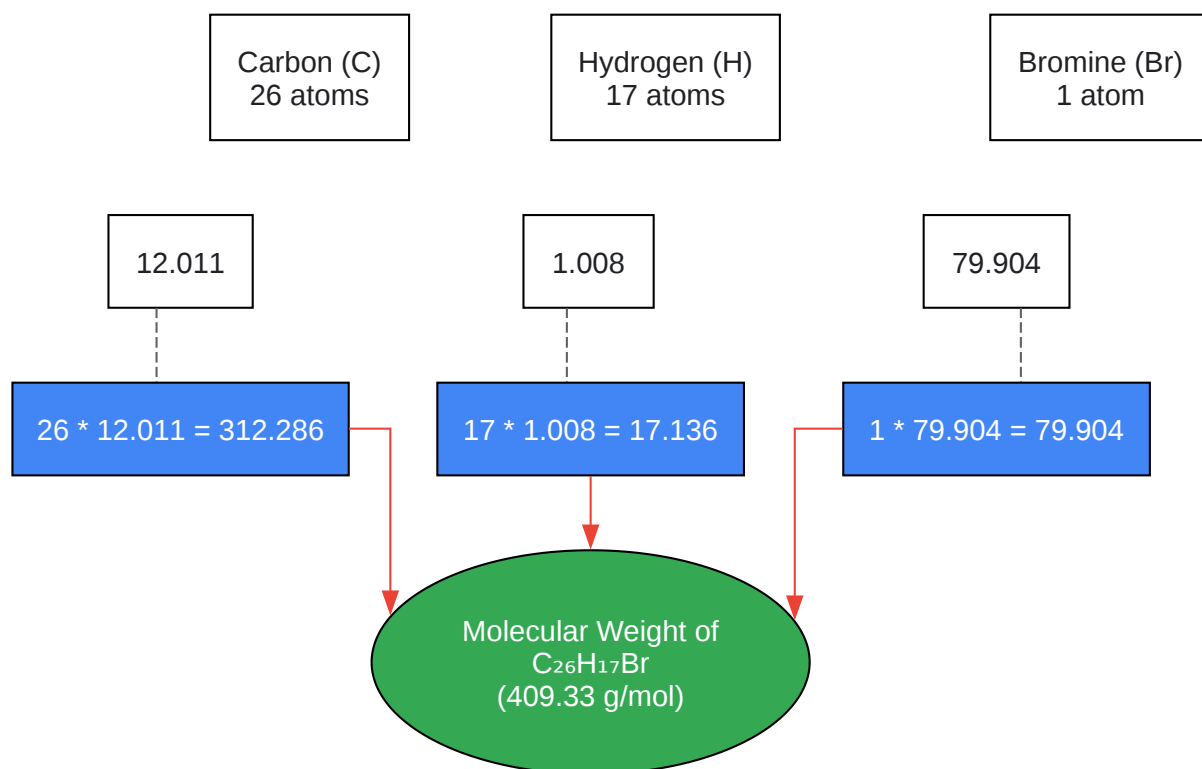
The theoretical molecular weight is confirmed experimentally, most commonly through mass spectrometry.

#### Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **9-(2-Biphenyl)-10-bromoanthracene** is prepared in a suitable volatile organic solvent (e.g., toluene, dichloromethane).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized using a soft ionization technique such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI) to prevent fragmentation and preserve the molecular ion.
- **Mass Analysis:** The resulting ions are guided into a high-resolution mass analyzer (e.g., Time-of-Flight (TOF), Orbitrap, or Fourier-Transform Ion Cyclotron Resonance (FT-ICR)).
- **Detection:** The mass-to-charge ratio ( $m/z$ ) of the ions is measured with high precision. For the molecular ion  $[M]^+$  or  $[M+H]^+$ , this value corresponds to the molecular weight.
- **Data Analysis:** The obtained mass spectrum will show a characteristic isotopic pattern for bromine-containing compounds (due to the presence of nearly equal abundances of  $^{79}\text{Br}$  and  $^{81}\text{Br}$  isotopes), which further confirms the elemental composition. The monoisotopic mass is determined from the peak corresponding to the most abundant isotopes ( $^{12}\text{C}$ ,  $^1\text{H}$ ,  $^{79}\text{Br}$ ).

## Visualization of Molecular Weight Calculation

The following diagram illustrates the logical workflow for calculating the molecular weight of the compound from its constituent elements.



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Caption: Workflow for Molecular Weight Calculation.

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